

A Comprehensive Technical Guide to the Solubility of Iron(II) Chloride Hexahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron(ii)chloride hexahydrate*

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This technical guide provides an in-depth analysis of the solubility of iron(ii) chloride hexahydrate ($\text{FeCl}_2 \cdot 6\text{H}_2\text{O}$) in aqueous and organic media. The following sections detail quantitative solubility data, comprehensive experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Technical Data: Solubility Profile

Iron(II) chloride hexahydrate is a green crystalline solid that is highly soluble in water.^[1] Its solubility in various solvents is a critical parameter for its application in chemical synthesis, pharmaceuticals, and material science. While extensive quantitative data for the hexahydrate form in all solvents is not readily available in the literature, the following tables summarize the known solubility of iron(II) chloride in its various forms. It is important to note that the hydration state significantly impacts solubility, and data for the anhydrous (FeCl_2) and tetrahydrate ($\text{FeCl}_2 \cdot 4\text{H}_2\text{O}$) forms are often used as proxies.

Solubility in Water

Iron(II) chloride and its hydrates are highly soluble in water, forming pale green solutions.^{[2][3]} The solubility is temperature-dependent.

Compound Form	Temperature (°C)	Solubility (g/100 mL)
Iron(II) Chloride (form not specified)	0	49.7
Iron(II) Chloride (form not specified)	10	59
Iron(II) Chloride (form not specified)	20	62.5
Iron(II) Chloride Tetrahydrate	20	68.5[2][4]
Iron(II) Chloride (form not specified)	30	66.7
Iron(II) Chloride (form not specified)	40	70
Iron(II) Chloride (form not specified)	60	78.3
Iron(II) Chloride (form not specified)	80	88.7
Iron(II) Chloride (form not specified)	90	92.3
Iron(II) Chloride (form not specified)	100	94.9
Iron(II) Chloride Tetrahydrate	100	105.7[2][4]

Solubility in Organic Solvents

The solubility of iron(II) chloride in organic solvents is more varied. Generally, it is soluble in polar organic solvents and less soluble in nonpolar solvents.

Solvent	Compound Form	Solubility
Methanol	Anhydrous/Hydrated	Soluble[5]
Ethanol	Anhydrous/Hydrated	Freely Soluble[6][7]
Ethanol	Anhydrous/Tetrahydrate	100 g/100 mL[1]
Acetone	Anhydrous/Hydrated	Freely Soluble[6][7]
Tetrahydrofuran (THF)	Anhydrous	Soluble[2]
Benzene	Anhydrous/Hydrated	Slightly Soluble[6][8]
Diethyl Ether	Anhydrous/Hydrated	Practically Insoluble[6][8]

Experimental Protocols for Solubility Determination

The following methodologies outline standard procedures for determining the solubility of inorganic salts like iron(II) chloride hexahydrate.

Isothermal Shake-Flask Method

This gravimetric method is a reliable and widely used technique for determining the solubility of a solid in a liquid.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of iron(II) chloride hexahydrate is added to a known volume of the solvent in a sealed, thermostated vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand undisturbed at the same constant temperature until the excess solid has settled.
- **Sample Withdrawal and Analysis:** A known volume of the clear supernatant is carefully withdrawn using a filtered syringe to avoid transferring any solid particles.

- **Solvent Evaporation:** The withdrawn sample is weighed, and then the solvent is evaporated (e.g., in a drying oven at a temperature below the decomposition temperature of the salt) until a constant weight of the dry salt is achieved.
- **Calculation:** The solubility is calculated as the mass of the dissolved salt per unit mass or volume of the solvent.

Analytical Concentration Measurement

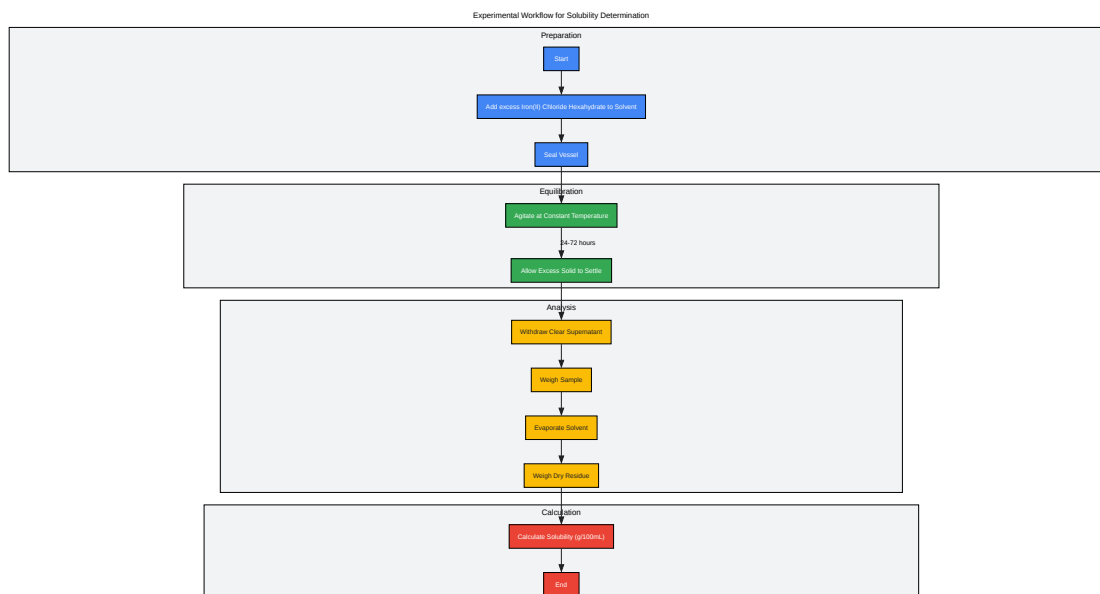
This method involves creating a saturated solution and then determining the concentration of the dissolved solute using an appropriate analytical technique.

Methodology:

- **Saturated Solution Preparation:** A saturated solution is prepared as described in the isothermal shake-flask method (steps 1-3).
- **Sample Dilution:** A known aliquot of the clear supernatant is carefully withdrawn and diluted with a suitable solvent to a concentration within the working range of the chosen analytical method.
- **Concentration Determination:** The concentration of the diluted solution is determined using a calibrated analytical instrument. Suitable techniques for iron(II) chloride could include:
 - **UV-Vis Spectrophotometry:** Based on the absorbance of the iron(II) ion, potentially after complexation to enhance the signal.
 - **Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES):** For accurate determination of the iron concentration.
 - **Titration:** For instance, a redox titration to determine the concentration of Fe^{2+} ions.
- **Calculation:** The original solubility is calculated by taking into account the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility using the isothermal shake-flask method.



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Caption: Workflow for determining solubility via the isothermal shake-flask method.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of Iron(II) Chloride Hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579629#solubility-of-iron-ii-chloride-hexahydrate-in-water-and-organic-solvents]

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